

Technical Guide: AB21 F

Author: BenchChem Techn

Compound of Interest

Compound Name: AB21
Cat. No.: B15619049

Get Quo

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the **AB21** protein, a novel protein identified in the common white button mushroom, *Agaricus bisporus*. The biological function of **AB21** remains to be elucidated, its structural homology to bacterial pore-forming toxins suggests potential avenues for future research. Various experimental methodologies employed in its characterization.

Introduction

AB21 is a recently characterized dimeric protein originating from *Agaricus bisporus*, one of the most widely consumed mushrooms globally.^[1] Initial studies marking it as the first characterized member of its protein family.^[1] Notably, it exhibits high thermal and pH stability.^[1] The protein's structure bears a strong resemblance to bacterial pore-forming toxins. Given its stability and unique structure, **AB21** presents an intriguing subject for further investigation in fields ranging from structural biology to drug development.

Genetic Origin and Protein Sequence

The **AB21** protein is of fungal origin, encoded by the **ab21** gene in *Agaricus bisporus*.^[1] The coding sequence for the protein has been determined, and the full amino acid sequence is provided below.

Table 1: Gene and Protein Identifiers

Attribute	Identifier
Organism	<i>Agaricus bisporus</i> (White button mushroom)
UniProtKB Accession	A0A384E160
PDB ID	6FPD

The full amino acid sequence of the **AB21** protein, as retrieved from the UniProt database (A0A384E160), is provided below. The submitted sequence is:
SSNAIDFPFAHEDVVQKTVDDVRTLSNMSAAADQGVHVDVNHSSKTLAERYKDDITALAVLPDRVDEFKSFNDILWAGRTSATHGVSRTIDFVDVTVVGIV

Physicochemical and Structural Properties

The **AB21** protein has been characterized as a highly stable molecule. It maintains its structural integrity over a broad pH range of 4.5 to 10.5 and exhibits high thermal stability.^[1]

The three-dimensional structure of **AB21** was determined by X-ray diffraction.^[4] The protein exists as a dimer and folds into a distinctive rod-like helical structure.

Table 2: Structural and Biophysical Data for **AB21** Protein (PDB ID: 6FPD)

Parameter	Value
Method of Structure Determination	X-RAY DIFFRACTION
Resolution	2.50 Å
R-Value Free	0.317
R-Value Work	0.243
Total Structure Weight	22.66 kDa
Modeled Residue Count	191
Deposited Residue Count	208
Molecular Weight (Da)	22,539

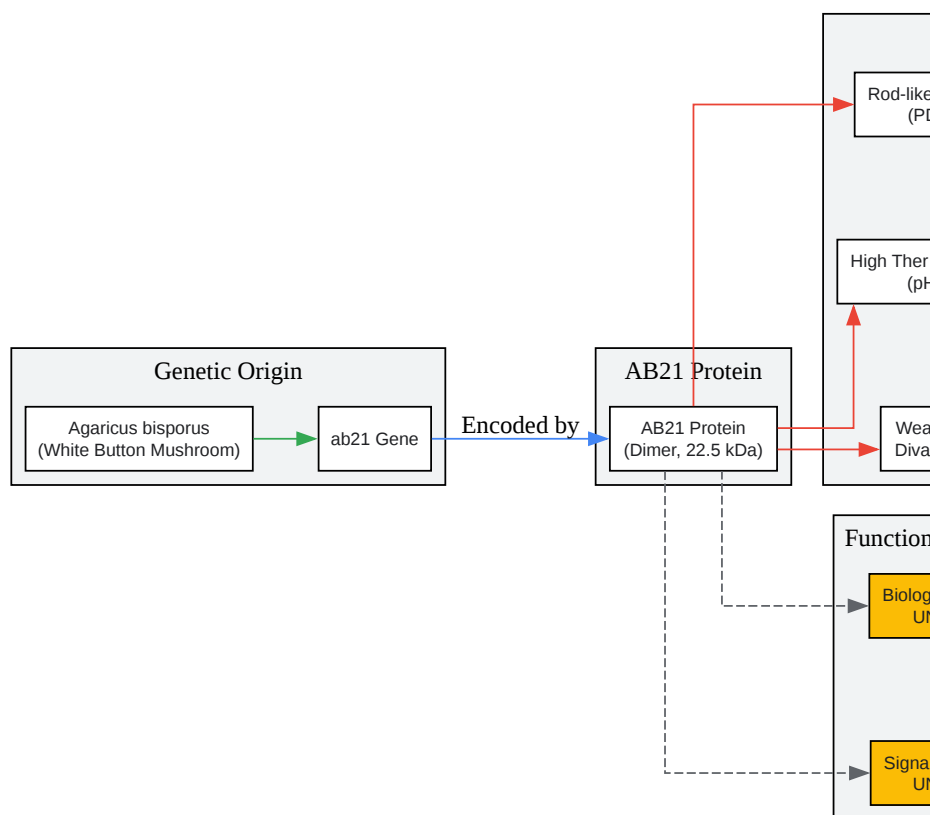
Biological Function

As of the date of this guide, the biological function of the **AB21** protein in *Agaricus bisporus* is classified as unknown.[4] Despite its structural similarity to the bodies of the mushroom.[1] The lack of a defined function, coupled with its unique structural features, makes **AB21** a compelling target for functional

Signaling Pathways

Currently, there is no published information detailing the involvement of the **AB21** protein in any cellular signaling pathways. Its biological relevance a

Below is a logical diagram illustrating the current state of knowledge regarding the **AB21** protein.



[Click to download fu](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure and properties of AB21, a novel Agaricus bisporus protein with structural relation to bacterial pore-forming toxins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Search for Proteins in the Liquid Extract of Edible Mushroom, Agaricus bisporus, and Studying their Antibacterial Effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Crystallization and preliminary X-ray crystallographic analysis of tyrosinase from the mushroom Agaricus bisporus - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: AB21 Protein of Agaricus bisporus]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/technical-guides/ab21-protein-of-agaricus-bisporus/]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

[Contact our Ph.D. Support](#)